

# Application Notes & Protocols for (3-Ethyl-1,2-oxazol-5-yl)methanol

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## Compound of Interest

Compound Name: (3-Ethyl-1,2-oxazol-5-yl)methanol

Cat. No.: B168492

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## Abstract

**(3-Ethyl-1,2-oxazol-5-yl)methanol** is a heterocyclic compound featuring an isoxazole core, a scaffold of significant interest in medicinal chemistry and drug discovery. The isoxazole moiety is present in numerous biologically active compounds, suggesting that **(3-Ethyl-1,2-oxazol-5-yl)methanol** can serve as a valuable chemical intermediate for the synthesis of novel therapeutic agents. Isoxazole derivatives have demonstrated a wide array of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.<sup>[1][2][3][4][5]</sup> This document provides detailed application notes on the potential uses of **(3-Ethyl-1,2-oxazol-5-yl)methanol** and a comprehensive, adaptable protocol for its synthesis and subsequent modification.

## Chemical Properties and Reactivity

While specific experimental data for **(3-Ethyl-1,2-oxazol-5-yl)methanol** is limited, its chemical behavior can be inferred from the well-established chemistry of isoxazoles and primary alcohols. The isoxazole ring is aromatic and relatively stable, but can undergo cleavage under certain reductive or basic conditions.<sup>[4]</sup> The primary alcohol group is expected to exhibit typical reactivity, allowing for a variety of chemical transformations.

Table 1: Predicted Physicochemical Properties of **(3-Ethyl-1,2-oxazol-5-yl)methanol**

Property	Predicted Value
Molecular Formula	C6H9NO2
Molecular Weight	127.14 g/mol
XLogP3	0.6
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
Exact Mass	127.063328537 g/mol
Monoisotopic Mass	127.063328537 g/mol
Topological Polar Surface Area	46.2 Å <sup>2</sup>
Heavy Atom Count	9

Note: These properties are computationally predicted and have not been experimentally verified.

## Potential Applications in Drug Discovery

The isoxazole scaffold is a key component in a number of approved drugs and clinical candidates, highlighting its utility in the development of new therapeutics.[2][5][6] **(3-Ethyl-1,2-oxazol-5-yl)methanol**, as a functionalized isoxazole, can be utilized as a building block in the synthesis of more complex molecules with potential biological activity.

- Anti-inflammatory Agents: The isoxazole ring is found in COX-2 inhibitors like valdecoxib, suggesting that derivatives of **(3-Ethyl-1,2-oxazol-5-yl)methanol** could be explored for their anti-inflammatory potential.[5]
- Antimicrobial Agents: Numerous isoxazole-containing compounds have demonstrated antibacterial and antifungal properties.[6][7] The ethyl and hydroxymethyl groups on the isoxazole ring can be modified to generate a library of compounds for antimicrobial screening.

- Anticancer Agents: The isoxazole moiety has been incorporated into molecules designed as anticancer agents.[1][8] **(3-Ethyl-1,2-oxazol-5-yl)methanol** provides a starting point for the synthesis of novel compounds to be evaluated for their cytotoxic effects on cancer cell lines.

## Experimental Protocols

The following protocols are adapted from established procedures for the synthesis of structurally similar 3-substituted-5-(hydroxymethyl)isoxazoles. Researchers should exercise standard laboratory safety precautions.

### Synthesis of **(3-Ethyl-1,2-oxazol-5-yl)methanol**

This protocol is based on the 1,3-dipolar cycloaddition reaction between a nitrile oxide generated *in situ* and an alkyne.

#### Materials:

- Propionaldehyde oxime
- N-Chlorosuccinimide (NCS)
- Propargyl alcohol
- Triethylamine (Et<sub>3</sub>N)
- Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

#### Procedure:

- In a round-bottom flask, dissolve propionaldehyde oxime (1.0 eq) in DMF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add NCS (1.1 eq) to the solution while maintaining the temperature at 0 °C. Stir for 30 minutes.
- To the reaction mixture, add propargyl alcohol (1.2 eq) followed by the dropwise addition of triethylamine (1.5 eq).
- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with saturated aqueous sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., hexane:ethyl acetate gradient) to yield **(3-Ethyl-1,2-oxazol-5-yl)methanol**.

Table 2: Expected Reaction Parameters and Yield

Parameter	Value
Reaction Time	12-24 hours
Reaction Temperature	0 °C to Room Temperature
Expected Yield	60-80%
Purity (post-chromatography)	>95%

## Oxidation to (3-Ethyl-1,2-oxazol-5-yl)carbaldehyde

The primary alcohol can be oxidized to the corresponding aldehyde, a versatile intermediate for further functionalization.

Materials:

- **(3-Ethyl-1,2-oxazol-5-yl)methanol**
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)
- Dichloromethane (DCM)
- Silica gel

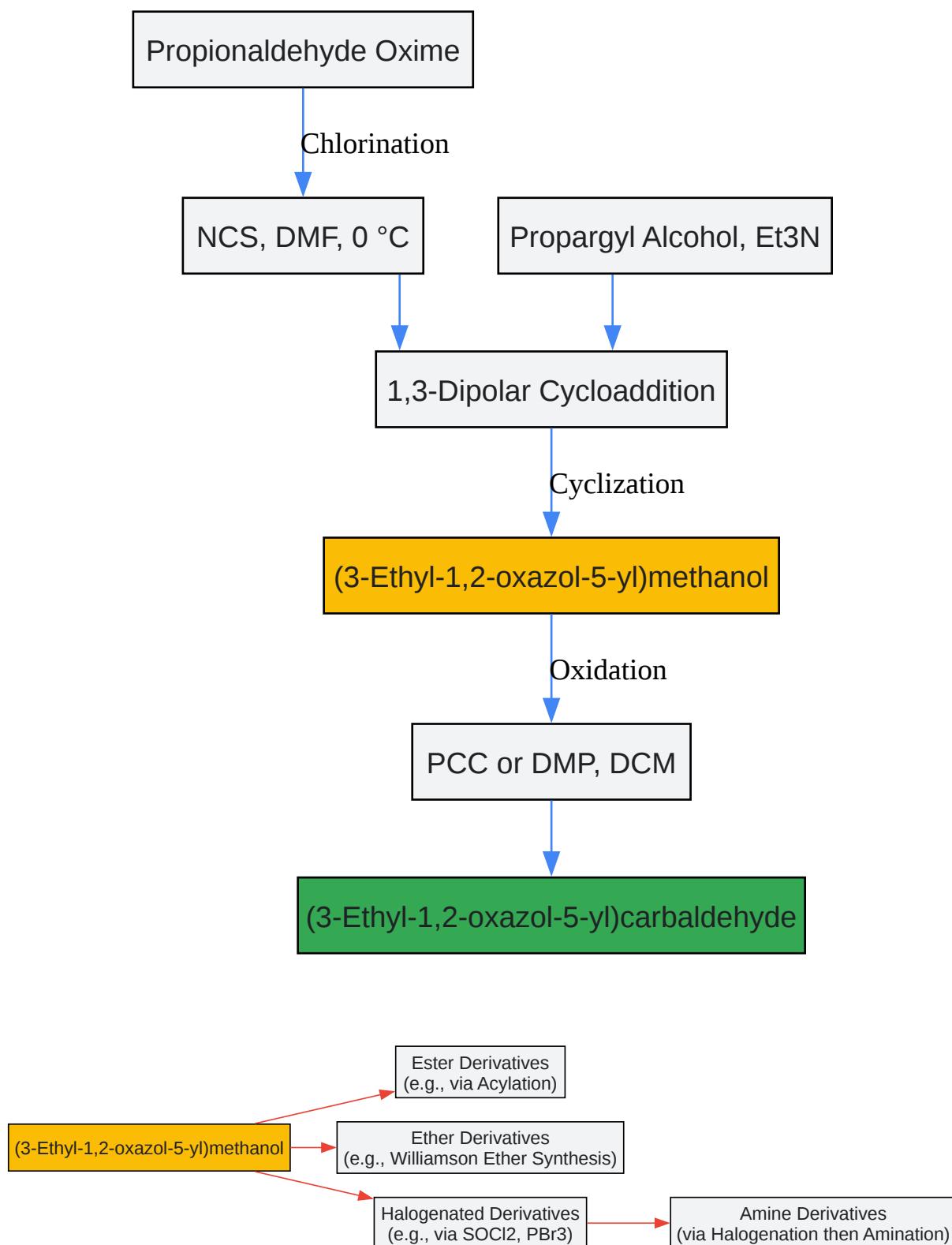
Procedure:

- Dissolve **(3-Ethyl-1,2-oxazol-5-yl)methanol** (1.0 eq) in anhydrous DCM.
- Add PCC (1.5 eq) or DMP (1.2 eq) in one portion.
- Stir the reaction mixture at room temperature for 1-3 hours. Monitor by TLC.
- Upon completion, filter the reaction mixture through a pad of silica gel, washing with DCM.
- Concentrate the filtrate under reduced pressure to obtain the crude aldehyde.
- If necessary, purify further by silica gel column chromatography.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the synthetic pathway from propionaldehyde oxime to **(3-Ethyl-1,2-oxazol-5-yl)methanol** and its subsequent oxidation.

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